

# Application Notes and Protocols for Dyeing Polyester Fibers with Disperse Red 17

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## Compound of Interest

Compound Name: *Disperse Red 17*

Cat. No.: *B15556278*

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## Introduction

Disperse dyes are a class of non-ionic, sparingly water-soluble colorants primarily used for dyeing hydrophobic synthetic fibers, most notably polyester.<sup>[1][2]</sup> The dyeing mechanism involves the transfer of the dye from an aqueous dispersion into the amorphous regions of the polymer fibers, where they are held by van der Waals forces and hydrophobic interactions.<sup>[1]</sup> Due to the compact and crystalline structure of polyester fibers, this process requires high temperatures, typically between 120°C and 135°C, under pressure to facilitate the swelling of the fibers and the diffusion of the dye molecules.<sup>[1][3][4]</sup>

**Disperse Red 17** (C.I. 11210) is a single azo disperse dye used for dyeing and printing polyester, acetate, and other synthetic fibers.<sup>[5]</sup> The following protocol details the standard high-temperature exhaust dyeing method, which is a common industrial practice for achieving deep, uniform, and fast coloration on polyester fibers.<sup>[6][7]</sup>

## Principle of the Method

The exhaust dyeing method involves heating the polyester substrate in a sealed vessel with the dye dispersion.<sup>[6]</sup> The process begins with pre-treating the fibers to ensure uniform dye uptake. The dyebath is prepared with the disperse dye, a dispersing agent to maintain a stable dispersion, and an acid to control the pH, typically between 4.5 and 5.5.<sup>[2]</sup> The temperature is gradually raised to 130°C, held for a specific duration to allow dye penetration and fixation, and then slowly cooled.<sup>[2][7]</sup> Following dyeing, a crucial "reduction clearing" step is performed to

remove any dye particles adhering to the fiber surface, which significantly improves the wash and rubbing fastness of the final product.[2]

## Experimental Protocols

This section outlines the step-by-step procedure for dyeing polyester fibers with **Disperse Red 17** using the high-temperature, high-pressure (HT-HP) exhaust method.

### 1. Materials and Equipment

- Substrate: 100% Polyester fabric or yarn
- Dye: **Disperse Red 17** (C.I. 11210)
- Chemicals:
  - Non-ionic detergent (e.g., Synthrapol)
  - Soda ash (Sodium Carbonate,  $\text{Na}_2\text{CO}_3$ )
  - Acetic acid ( $\text{CH}_3\text{COOH}$ )
  - Dispersing agent
  - Levelling agent (optional)
  - Sodium hydrosulfite ( $\text{Na}_2\text{S}_2\text{O}_4$ )
  - Caustic soda (Sodium Hydroxide,  $\text{NaOH}$ )
- Equipment:
  - High-temperature, high-pressure laboratory dyeing machine
  - Beakers and graduated cylinders
  - Stirring rods
  - pH meter or pH indicator strips

- Analytical balance
- Drying oven or dryer

## 2. Pre-treatment (Scouring)

The purpose of scouring is to remove any oils, waxes, and other impurities from the polyester fibers that could hinder uniform dye absorption.[\[2\]](#)[\[8\]](#)

- Prepare a scouring bath with a liquor ratio (the ratio of the weight of the liquid to the weight of the goods) of 10:1 to 20:1.
- Add a non-ionic detergent and soda ash to the bath.
- Immerse the polyester material in the bath and heat to 60-80°C.
- Maintain this temperature for 15-30 minutes with gentle agitation.
- Drain the scouring liquor, and rinse the material thoroughly with warm water, followed by a cold water rinse.

## 3. Dyebath Preparation

- Calculate the required amount of **Disperse Red 17**, dispersing agent, and acetic acid based on the weight of the fabric (o.w.f.).
- Create a paste with the **Disperse Red 17** powder and a small amount of dispersing agent.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Add warm water (40-50°C) to the paste and stir until a fine, stable dispersion is achieved.
- Fill the dyeing machine with the required volume of water for the desired liquor ratio (e.g., 10:1).
- Add the remaining auxiliary chemicals (dispersing agent, optional levelling agent) to the dyebath and stir.
- Add the prepared dye dispersion to the dyebath.

- Adjust the pH of the dyebath to the target range using acetic acid.[2][7]

#### 4. Exhaust Dyeing Procedure

- Introduce the pre-treated polyester material into the dyebath at approximately 50-60°C.[10]
- Seal the dyeing machine and begin circulation. Run for 10-15 minutes at this temperature.[7]  
[9]
- Raise the temperature of the dyebath to 130°C at a rate of 1-2°C per minute.[10]
- Hold the temperature at 130°C for 30-60 minutes. The exact time will depend on the desired shade depth.[2]
- After the holding period, cool the dyebath down to 70-80°C at a rate of 1-2°C per minute.[2]
- Drain the dyebath.
- Rinse the dyed material with hot water (60-70°C) to remove residual dye liquor.

#### 5. Post-treatment (Reduction Clearing)

This step is critical for removing unfixed dye from the fiber surface to ensure good wash fastness.[2]

- Prepare a new bath at a 10:1 liquor ratio.
- Add caustic soda and sodium hydrosulfite to the bath.
- Immerse the dyed material and raise the temperature to 70-80°C.[2]
- Treat for 15-20 minutes at this temperature.[2][10]
- Drain the reduction clearing bath.

#### 6. Final Rinsing and Drying

- Rinse the material thoroughly with hot water, followed by a cold water rinse.

- Neutralize the fabric by treating it in a bath containing acetic acid for 10 minutes at room temperature.[10]
- Perform a final cold water rinse.
- Dry the dyed polyester material, typically in an oven or dryer at around 100-120°C.[7]

## Data Presentation

Table 1: Scouring Recipe

Component	Concentration
Non-ionic Detergent	1.0 - 2.0 g/L
Soda Ash ( $\text{Na}_2\text{CO}_3$ )	1.0 - 2.0 g/L
Temperature	60 - 80 °C
Time	15 - 30 min
Liquor Ratio	10:1 - 20:1

Table 2: Dyeing Recipe (High-Temperature Method)

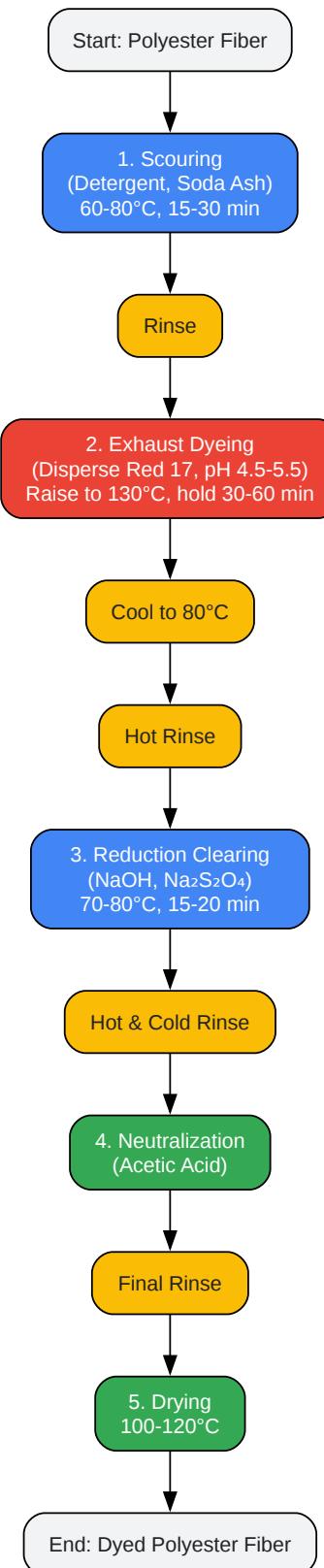
Component	Concentration (% o.w.f.)
Disperse Red 17	0.5 - 3.0%
Dispersing Agent	0.5 - 1.0 g/L
Acetic Acid	To achieve pH 4.5 - 5.5
Levelling Agent	0.3 - 0.5 g/L (Optional)
Dyeing Temperature	130 °C
Dyeing Time	30 - 60 min
Liquor Ratio	5:1 - 15:1

% o.w.f. = on the weight of fabric

Table 3: Reduction Clearing Recipe

Component	Concentration
Sodium Hydrosulfite (Na <sub>2</sub> S <sub>2</sub> O <sub>4</sub> )	1.0 - 2.0 g/L
Caustic Soda (NaOH)	1.0 - 2.0 g/L
Temperature	70 - 80 °C
Time	15 - 20 min
Liquor Ratio	10:1 - 20:1

## Visualization

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Caption: Experimental workflow for dyeing polyester with **Disperse Red 17**.

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